

# Application Notes and Protocols for Preparing NAB-14 Stock Solutions

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## Compound of Interest

Compound Name: NAB-14

Cat. No.: B15618975

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These application notes provide detailed protocols for the preparation of **NAB-14** stock solutions for various experimental applications. **NAB-14** is a potent and selective negative allosteric modulator (NAM) of N-methyl-D-aspartate (NMDA) receptors containing the GluN2C or GluN2D subunits.<sup>[1][2][3]</sup> It exhibits over 800-fold selectivity for GluN2C/2D-containing receptors over those containing GluN2A or GluN2B subunits, with an IC<sub>50</sub> value of 580 nM for GluN1/GluN2D receptors.<sup>[1][3][4]</sup> Proper preparation and storage of **NAB-14** stock solutions are critical for ensuring experimental reproducibility and accuracy.

## Data Presentation

A summary of the key quantitative data for **NAB-14** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>21</sub> N <sub>3</sub> O <sub>3</sub>	[4]
Molecular Weight	351.40 g/mol	[4]
CAS Number	1237541-73-9	[4]
Appearance	White to gray powder	[4]
Solubility	DMSO: ≥ 2 mg/mL	[4]
IC <sub>50</sub> (GluN1/GluN2D)	580 nM	[1][3][4]
Selectivity	>800-fold for GluN2C/2D over GluN2A/GluN2B	[1][3][4]
Storage (Powder)	2-8°C	[4]
Storage (Stock Solution)	-20°C for 1 month; -80°C for 6 months	[5]

## Experimental Protocols

This section provides a detailed methodology for the preparation of a 10 mM stock solution of **NAB-14** in dimethyl sulfoxide (DMSO). This concentration is a common starting point for subsequent dilutions to working concentrations for various in vitro and in vivo experiments.

Materials:

- **NAB-14** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile pipette tips

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

#### Procedure:

- Preparation and Weighing:
  - Before opening, allow the vial of **NAB-14** powder to equilibrate to room temperature to prevent condensation of atmospheric moisture.
  - In a fume hood, carefully weigh the desired amount of **NAB-14** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.514 mg of **NAB-14** (Molecular Weight = 351.40 g/mol ).
    - Calculation:  $(10 \text{ mmol/L}) * (1 \text{ L} / 1000 \text{ mL}) * (1 \text{ mL}) * (351.40 \text{ g/mol}) * (1000 \text{ mg/g}) = 3.514 \text{ mg}$
  - Transfer the weighed powder to a sterile microcentrifuge tube or vial.
- Dissolution:
  - Add the appropriate volume of high-purity DMSO to the tube containing the **NAB-14** powder. For a 10 mM stock solution, add 1 mL of DMSO for every 3.514 mg of powder.
  - Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear. If dissolution is slow, gentle warming in a water bath (not exceeding 40°C) or brief sonication may be used.<sup>[6]</sup> It is important to use a fresh bottle of DMSO as it is hygroscopic and absorbed water can affect solubility.<sup>[6]</sup>
- Aliquoting and Storage:
  - Once the **NAB-14** is completely dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.
  - Clearly label each aliquot with the name of the compound (**NAB-14**), the concentration (10 mM), the solvent (DMSO), and the date of preparation.

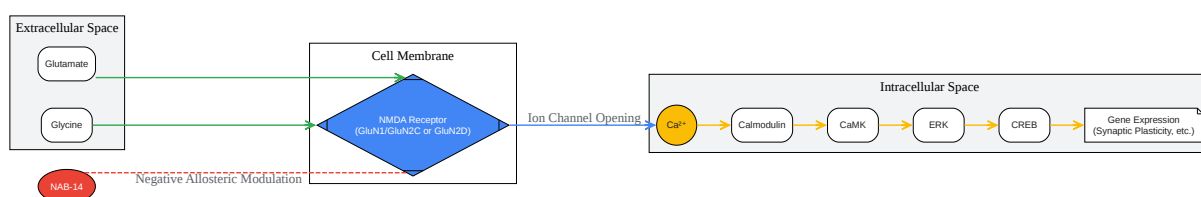
- For short-term storage (up to 1 month), store the aliquots at -20°C.[5] For long-term storage (up to 6 months), store at -80°C.[5]

#### Preparation of Working Solutions:

- On the day of the experiment, thaw a single aliquot of the **NAB-14** stock solution at room temperature.
- Dilute the stock solution to the desired final concentration using the appropriate aqueous buffer or cell culture medium.
- It is crucial to ensure that the final concentration of DMSO in the experimental system is kept low (typically less than 0.1%) to avoid solvent-induced artifacts.

## Visualizations

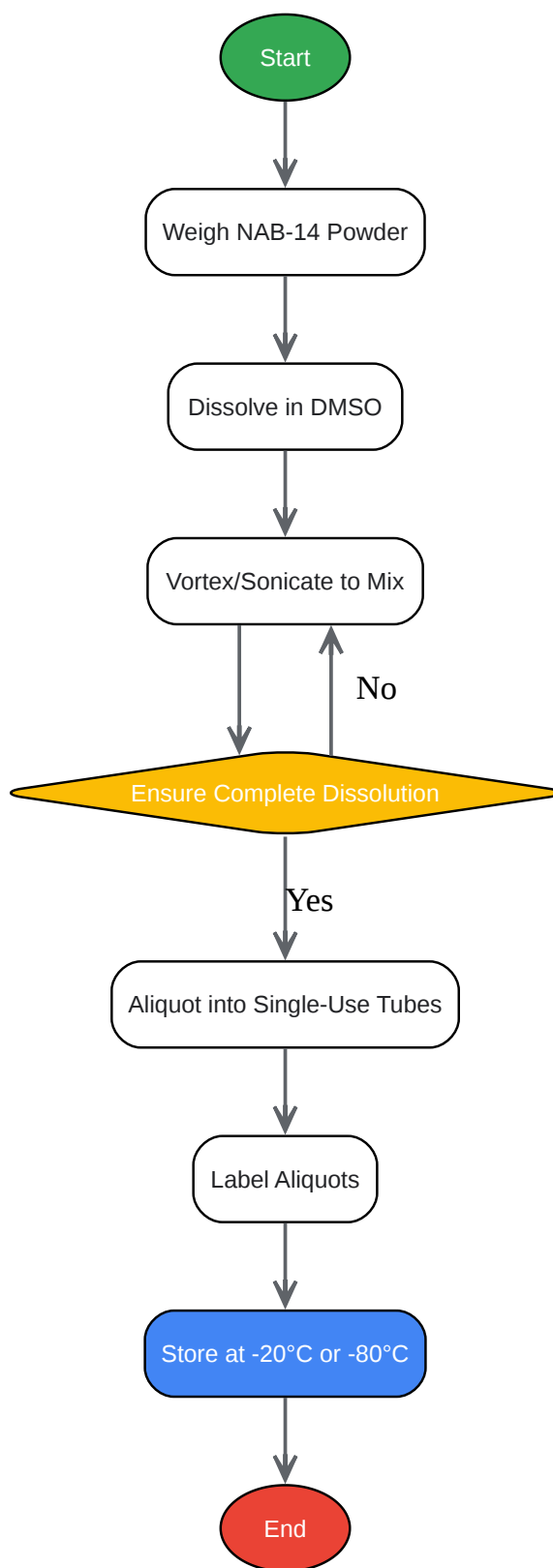
### Signaling Pathway



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Caption: Mechanism of **NAB-14** action on the NMDA receptor signaling pathway.

### Experimental Workflow



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